

Application Note: Synthesis of 2-Methanesulfonyl-4-methyl-quinoline

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Compound of Interest

Compound Name: 2-Methanesulfonyl-4-methyl-quinoline

CAS No.: 64495-40-5

Cat. No.: B11886238

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Abstract & Strategic Overview

The introduction of a sulfonyl group at the C-2 position of the quinoline ring is a critical transformation in medicinal chemistry, often employed to enhance metabolic stability and modulate lipophilicity in kinase inhibitors and anti-infective agents. This Application Note details the robust synthesis of **2-Methanesulfonyl-4-methyl-quinoline**.

While direct C-H functionalization of quinoline N-oxides represents a modern "shortcut," this guide prioritizes the Classical Nucleophilic Displacement-Oxidation Route. This pathway is selected for its scalability, reliability, and the commercial availability of precursors.^[1] It proceeds via the conversion of 2-hydroxy-4-methylquinoline to the 2-chloro intermediate, followed by thiolation and selective oxidation.

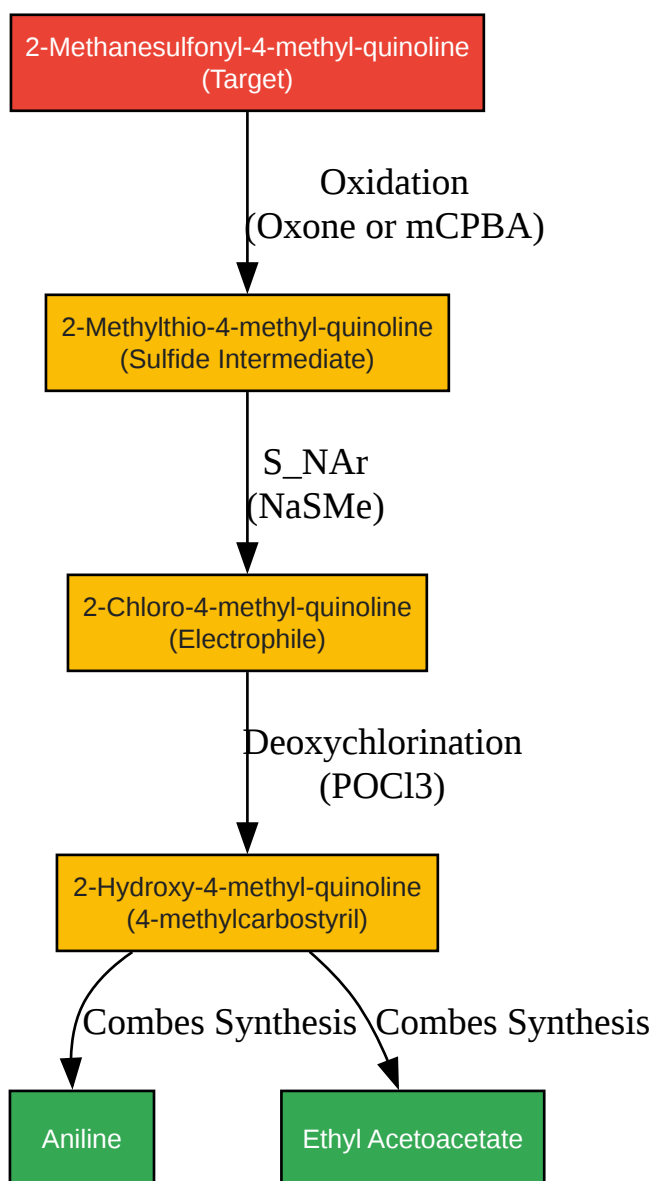
Key Chemical Transformations

- Chlorination: Deoxychlorination of 2-hydroxy-4-methylquinoline using

- Nucleophilic Aromatic Substitution (
): Displacement of chloride by sodium thiomethoxide.
- Chemoselective Oxidation: Conversion of the sulfide to the sulfone using Potassium Peroxymonosulfate (Oxone®).

Retrosynthetic Analysis

The logical disconnection reveals 4-methylquinoline (Lepidine) or Aniline/Acetoacetate as the ultimate starting materials. The critical junction is the C2-S bond formation.



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Figure 1: Retrosynthetic disconnection showing the linear pathway from simple precursors to the sulfonylated target.

Detailed Experimental Protocols

Phase 1: Synthesis of the Precursor (2-Chloro-4-methylquinoline)

Note: If 2-Chloro-4-methylquinoline is purchased commercially, proceed directly to Phase 2.

Context: The synthesis begins with the construction of the quinoline core via the Combes synthesis, followed by chlorination.

Step 1.1: Preparation of 2-Hydroxy-4-methylquinoline (4-Methylcarbostyryl)

- Reagents: Aniline (1.0 eq), Ethyl Acetoacetate (1.0 eq), Concentrated

.

- Mechanism: Condensation to form
-anilinocrotonate followed by acid-mediated cyclization.

Protocol:

- Mix aniline (9.3 g, 100 mmol) and ethyl acetoacetate (13.0 g, 100 mmol) in a round-bottom flask.
- Add a catalytic amount of acetic acid (0.5 mL) and heat to 110°C for 2 hours with a Dean-Stark trap to remove water.
- Cool the resulting oil (ethyl
-anilinocrotonate).
- Slowly add the oil to stirred concentrated

(30 mL) pre-heated to 95°C. Caution: Exothermic.

- Stir at 95°C for 30 minutes.
- Pour the reaction mixture onto crushed ice (300 g). The solid product precipitates.[\[2\]](#)[\[3\]](#)
- Filter, wash with water until neutral, and recrystallize from ethanol.
 - Expected Yield: 65-75%
 - Appearance: White needles.[\[2\]](#)

Step 1.2: Chlorination to 2-Chloro-4-methylquinoline

- Reagents: 2-Hydroxy-4-methylquinoline (from Step 1.1), Phosphorus Oxychloride ().

Protocol:

- Place 2-hydroxy-4-methylquinoline (5.0 g, 31.4 mmol) in a dry flask.
- Add

(15 mL, excess).
- Reflux the mixture (105°C) for 2 hours. The solid will dissolve, turning the solution dark.
- Distill off excess

under reduced pressure (or rotary evaporate carefully).
- Pour the residue onto crushed ice/water mixture with vigorous stirring.
- Neutralize with

or

solution to pH 8.
- Extract with Dichloromethane (DCM) (

).

- Dry over

and concentrate.

- Expected Yield: 85-90%
- Appearance: Off-white solid.

Phase 2: Thiolation (S-Alkylation)

Context: Direct displacement of the 2-chloro group is facile due to the electron-deficient nature of the quinoline ring at the 2-position (activated by the ring nitrogen).

- Reagents: 2-Chloro-4-methylquinoline, Sodium Thiomethoxide (), DMF.

Protocol:

- Dissolve 2-chloro-4-methylquinoline (1.78 g, 10 mmol) in anhydrous DMF (15 mL).
- Add Sodium Thiomethoxide (0.84 g, 12 mmol, 1.2 eq) in one portion.
- Heat the mixture to 80°C for 3-4 hours.
 - Monitoring: TLC (Hexane:EtOAc 4:1). The starting material () should disappear, replaced by a lower spot.
- Cool to room temperature and pour into cold water (100 mL).
- The product, 2-Methylthio-4-methylquinoline, usually precipitates as a solid.
- Filter the solid.^{[2][4][5]} If oil forms, extract with EtOAc, wash with brine (), and dry over

- Expected Yield: 85-95%

- Data:

NMR typically shows the S-Me singlet around

2.7 ppm.

Phase 3: Chemoselective Oxidation to Sulfone

Context: This is the critical step. We utilize Oxone® (Potassium peroxymonosulfate) as a green, non-toxic alternative to mCPBA. Oxone allows for easy workup and avoids the formation of m-chlorobenzoic acid byproducts which can be difficult to separate from basic quinolines.

- Reagents: 2-Methylthio-4-methylquinoline, Oxone®, Methanol/Water.

Protocol:

- Dissolve 2-methylthio-4-methylquinoline (1.89 g, 10 mmol) in Methanol (30 mL).
- Prepare a solution of Oxone® (18.4 g, 30 mmol, 3.0 eq) in Water (30 mL).
 - Note: 3.0 eq is used to ensure complete oxidation to sulfone () and prevent stopping at sulfoxide ().
- Add the Oxone solution dropwise to the stirred sulfide solution at Room Temperature.
- Stir for 4–6 hours. A white precipitate (sulfate salts) will form.
- Filter off the inorganic salts and wash the filter cake with MeOH.
- Concentrate the filtrate to remove MeOH.
- Dilute the remaining aqueous residue with water (50 mL) and extract with DCM (

).

- Wash combined organics with saturated

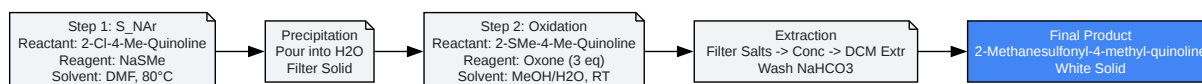
(to remove any acidity) and Brine.

- Dry over

and concentrate to yield **2-Methanesulfonyl-4-methyl-quinoline**.

- Purification: If necessary, recrystallize from Ethanol/Hexane or pass through a short silica plug (eluting with DCM:MeOH 98:2).
- Expected Yield: 80-90%^[5]^[6]^[7]

Experimental Workflow Diagram



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Figure 2: Operational workflow for the conversion of the chloro-precursor to the final sulfone.

Critical Process Parameters (CPPs)

Parameter	Optimal Range	Impact of Deviation
Stoichiometry (Oxidation)	2.5 - 3.0 eq Oxone	< 2.0 eq: Leads to mixture of Sulfoxide (major) and Sulfone. > 4.0 eq: Wasteful, but generally harmless.
Temperature (Thiolation)	80°C - 90°C	< 60°C: Reaction is sluggish (incomplete conversion). > 120°C: Potential for dimerization or degradation of DMF.
pH (Oxidation Workup)	Neutral / Basic wash	Acidic residues can form salts with the quinoline nitrogen, reducing extraction efficiency into organic phase.
Solvent (Thiolation)	DMF or DMSO	Protic solvents (EtOH) can be used but reaction is slower. Aprotic polar is best for .

Alternative "Direct" Route (For N-Oxide Precursors)

If 4-methylquinoline N-oxide is available, a direct C-H sulfonylation can be performed (Ref 1).

- Protocol: React N-oxide (1 eq) with Methanesulfonyl Chloride (2 eq), (1.5 eq), and Diethylamine (2 eq) in DCM at Room Temperature.
- Mechanism: In situ formation of a sulfonyl nucleophile via activation, followed by nucleophilic attack on the activated N-oxide.
- Pros: One step from N-oxide.
- Cons: Requires handling

(flammable/toxic) and variable yields depending on the specific sulfonyl chloride.

Safety & Handling

- Phosphorus Oxychloride (): Highly corrosive and reacts violently with water. Quench excess reagent slowly into ice. Perform all operations in a fume hood.
- Sodium Thiomethoxide: Stench reagent. Liberates toxic methanethiol gas if acidified. Use bleach (sodium hypochlorite) to neutralize glassware and waste streams.
- Oxone®: Strong oxidant. Keep away from flammable organic solvents (acetone, etc.) in concentrated forms. Incompatible with strong reducing agents.

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